

Application Notes and Protocols: Flow Cytometry Analysis of Ponesimod-Treated Immune Cells

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Compound of Interest

Compound Name: *PON-PC*

Cat. No.: *B15550812*

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Introduction

Ponesimod (**PON-PC**), a selective sphingosine-1-phosphate receptor 1 (S1P1) modulator, is an oral therapeutic agent that has demonstrated efficacy in managing autoimmune diseases, such as multiple sclerosis.[1][2] Its mechanism of action involves the internalization and degradation of S1P1 receptors on lymphocytes, which in turn prevents their egress from lymphoid tissues. [1] This leads to a reversible, dose-dependent reduction in circulating lymphocytes, thereby mitigating the autoimmune response.[3] Flow cytometry is an indispensable tool for elucidating and quantifying the effects of Ponesimod on various immune cell populations.[4][5] These application notes provide a detailed overview and protocols for the flow cytometric analysis of immune cells following Ponesimod treatment.

Data Presentation: Quantitative Effects of Ponesimod on Lymphocyte Subsets

The following tables summarize the quantitative data on the effects of multiple-dose Ponesimod administration on various lymphocyte subsets in healthy individuals. The data demonstrates a significant reduction in the absolute counts of total lymphocytes, as well as specific T and B cell populations.

Table 1: Absolute Lymphocyte Counts (cells/L x 106) at Baseline and After Ponesimod Treatment

Lymphocyte Subset	Baseline (Mean ± SD)	Day 10 Post-Treatment (Mean ± SD)
Total Lymphocytes	1,908 ± 387	617 ± 112
T Lymphocytes (CD3+)	1,399 ± 311	334 ± 86
B Lymphocytes (CD19+)	241 ± 85	38 ± 20
T-helper (CD3+CD4+)	834 ± 205	148 ± 50
T-cytotoxic (CD3+CD8+)	498 ± 167	171 ± 54
Naïve CD4+ T cells (CD45RA+CCR7+)	143 ± 121	12 ± 12
CD4+ T-central memory (CD45RA-CCR7+)	437 ± 164	Not significantly reduced
CD4+ T-effector memory (CD45RA-CCR7-)	131 ± 57	Not significantly reduced
Naïve CD8+ T cells (CD45RA+CCR7+)	188 ± 99	12 ± 5
CD8+ T-effector memory (CD45RA-CCR7-)	Not specified	Not significantly reduced
Natural Killer (NK) Cells	Not specified	Not significantly reduced

Data adapted from D'Ambrosio et al., Drug Design, Development and Therapy, 2016.[\[4\]](#)[\[6\]](#)

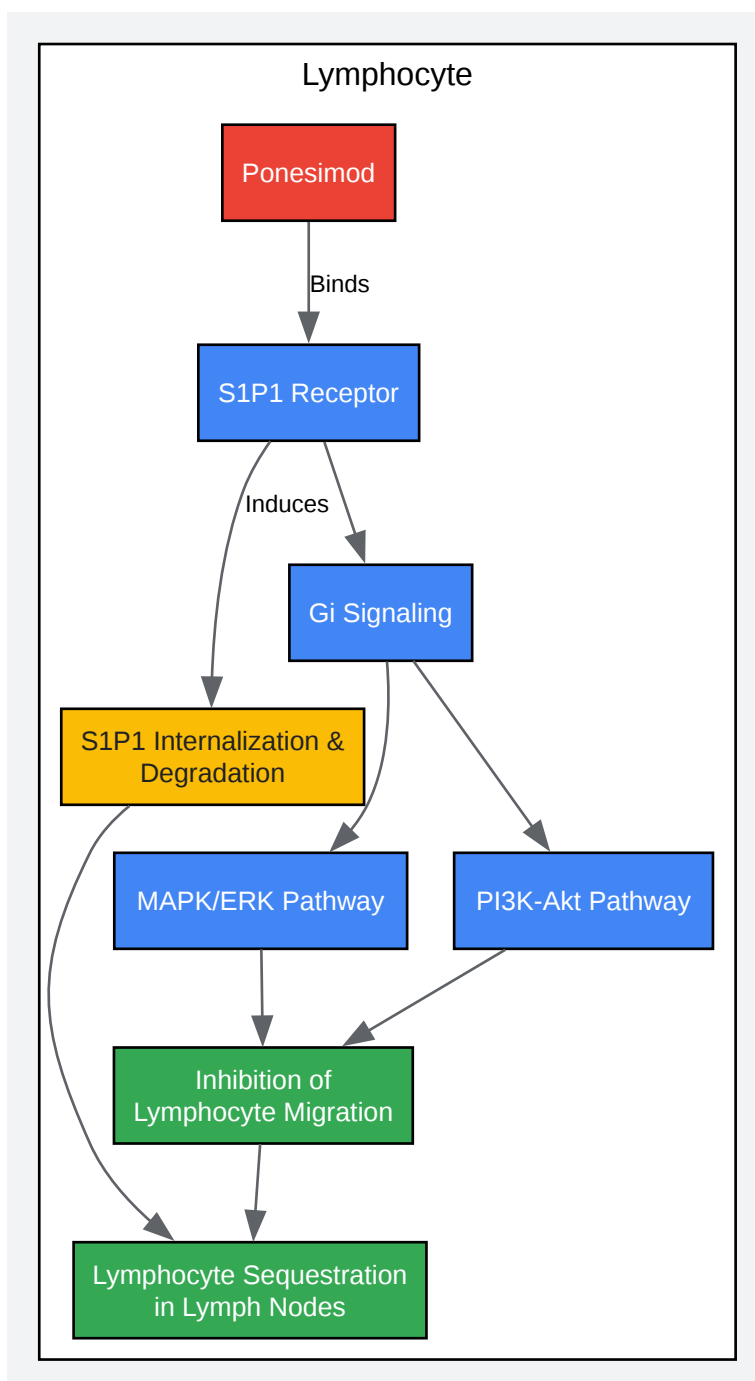
Table 2: Change from Baseline in Absolute Lymphocyte Counts (cells/L x 106) after Ponesimod Treatment

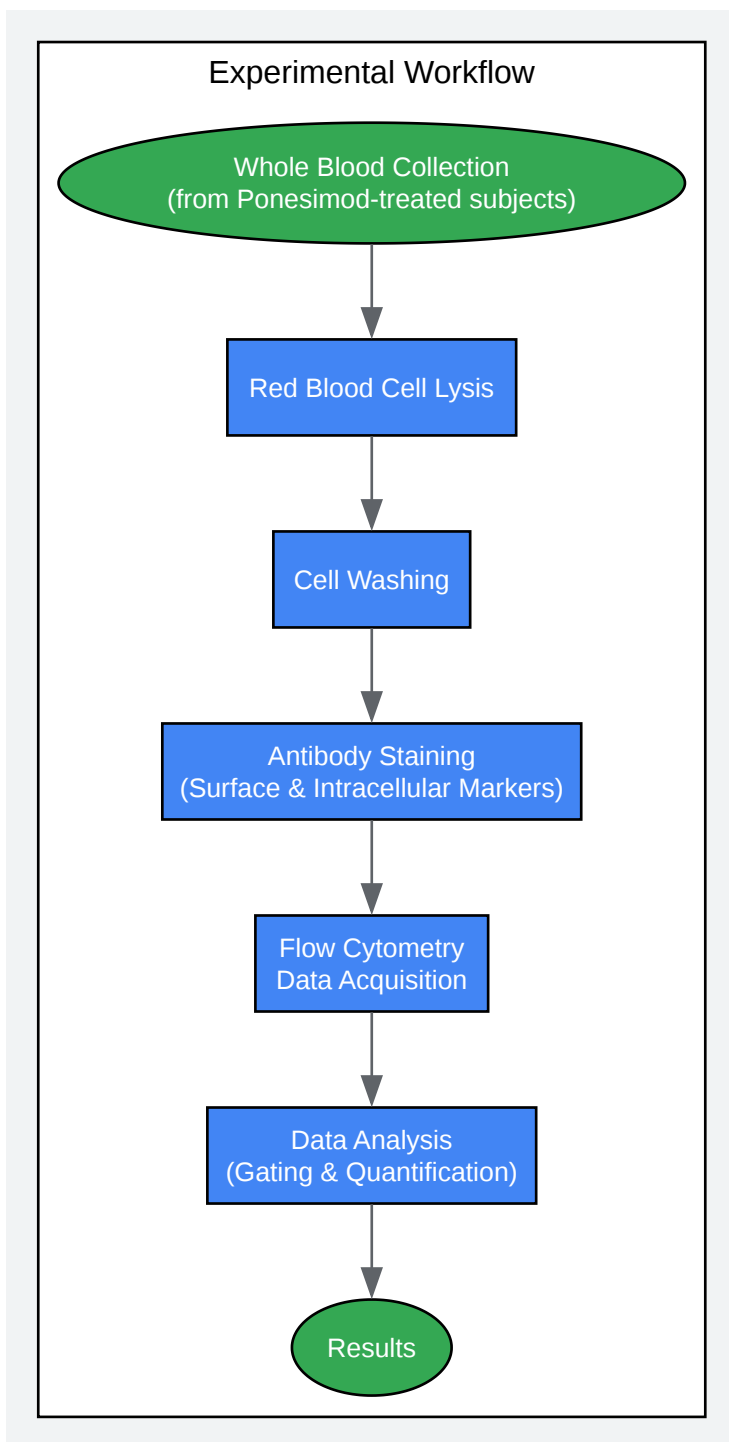
Lymphocyte Subset	Change from Baseline (Mean $\pm$ SD)
Total Lymphocytes	-1,292 $\pm$ 340
T Lymphocytes (CD3+)	-1,065 $\pm$ 225
B Lymphocytes (CD19+)	-203 $\pm$ 65
T-helper (CD3+CD4+)	-686 $\pm$ 155
T-cytotoxic (CD3+CD8+)	-327 $\pm$ 113
Naïve CD4+ T cells (CD45RA+CCR7+)	-113 $\pm$ 98
CD4+ T-central memory (CD45RA-CCR7+)	-437 $\pm$ 164
CD4+ T-effector memory (CD45RA-CCR7-)	-131 $\pm$ 57
Gut-homing T cells (CLA-integrin β 7+)	-228 $\pm$ 90

Data adapted from D'Ambrosio et al., Drug Design, Development and Therapy, 2016.[4][6]

Signaling Pathway

Ponesimod selectively binds to the S1P1 receptor on lymphocytes, initiating a signaling cascade that leads to receptor internalization and degradation.[1] This functional antagonism prevents lymphocytes from responding to the endogenous S1P gradient, which is crucial for their egress from lymph nodes.[1] The downstream effects of S1P1 activation by Ponesimod primarily involve the MAPK/ERK and PI3K-Akt pathways, which regulate cell survival, proliferation, and migration.[7] The net result is the sequestration of lymphocytes within the lymph nodes, leading to a reduction in circulating immune cells.[2]





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